

GHS Classification of 2,6-Difluoro-4-methoxybenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2,6-Difluoro-4-methoxybenzoic acid

Cat. No.: B058632

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **2,6-Difluoro-4-methoxybenzoic acid** (CAS No. 123843-65-2). This document is intended to serve as a core reference for researchers, scientists, and professionals in drug development, offering detailed information on its hazards, supported by quantitative data and standardized experimental methodologies.

GHS Hazard Classification

2,6-Difluoro-4-methoxybenzoic acid is classified under the GHS framework with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[1][2]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[1][2]
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[1]

These classifications necessitate specific labeling to communicate the potential hazards to users.

GHS Label Elements

The GHS label for **2,6-Difluoro-4-methoxybenzoic acid** includes the following components:

Element	Description
Pictogram	
Signal Word	Warning [1] [2]
Hazard Statements	H315: Causes skin irritation. [1] [2] H319: Causes serious eye irritation. [1] [2] H335: May cause respiratory irritation. [1]
Precautionary Statements	A comprehensive list of precautionary statements is provided in the table below.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **2,6-Difluoro-4-methoxybenzoic acid**.

Property	Value	Source
Molecular Formula	C ₈ H ₆ F ₂ O ₃	PubChem [1]
Molecular Weight	188.13 g/mol	PubChem [1]
CAS Number	123843-65-2	PubChem [1]
Melting Point	184-185°C	LookChem [3]
Boiling Point	232°C at 760 mmHg	LookChem [3]
Density	1.399 g/cm ³	LookChem [3]
Flash Point	94.1°C	LookChem [3]

Precautionary Statements

The following precautionary statements are recommended for handling **2,6-Difluoro-4-methoxybenzoic acid**:

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spay. [1]
P264		Wash skin thoroughly after handling. [1] [2]
P271		Use only outdoors or in a well-ventilated area. [1]
P280		Wear protective gloves/eye protection/face protection. [1] [2]
Response	P302+P352	IF ON SKIN: Wash with plenty of water. [1] [2]
P304+P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1]
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1]
P319		Get medical help if you feel unwell. [4]
P321		Specific treatment (see supplemental first aid instructions on this label). [1]
P332+P317		If skin irritation occurs: Get medical help. [4]
P337+P317		If eye irritation persists: Get medical help. [4]
P362+P364		Take off contaminated clothing and wash it before reuse. [1] [2]

Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed. [1] [4]
P405	Store locked up. [1] [4]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant. [1] [4]

Experimental Protocols

While specific experimental reports for **2,6-Difluoro-4-methoxybenzoic acid** are not publicly available, the GHS classifications are determined based on standardized methodologies, primarily the OECD Guidelines for the Testing of Chemicals. These guidelines ensure consistency and reproducibility of results.

Skin Irritation

The determination of skin irritation potential is typically conducted following OECD Guideline 404: Acute Dermal Irritation/Corrosion. This guideline outlines a procedure involving the application of the test substance to the skin of an animal (typically a rabbit) and observing the effects over a set period. The severity of irritation is scored based on the presence and degree of erythema (redness) and edema (swelling). In recent years, in vitro methods using reconstructed human epidermis models, such as those described in OECD Guideline 439, are increasingly used to reduce animal testing.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)

Eye Irritation

For assessing eye irritation, OECD Guideline 405: Acute Eye Irritation/Corrosion is the standard protocol.[\[1\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#) This test involves instilling the substance into the eye of an animal (again, typically a rabbit) and evaluating the effects on the cornea, iris, and conjunctiva. Scoring of opacity, iritis, and redness and chemosis of the conjunctiva is performed at specific intervals. Alternative in vitro methods, such as the Bovine Corneal Opacity and Permeability (BCOP) test (OECD Guideline 437) and the Isolated Chicken Eye (ICE) test (OECD Guideline 438), are also employed.

Respiratory Irritation

The assessment of respiratory irritation, which falls under Specific Target Organ Toxicity - Single Exposure (STOT-SE), is generally guided by OECD Guideline 436: Acute Inhalation Toxicity and OECD Guideline 412: Subacute Inhalation Toxicity.^{[9][10][11]} These studies involve exposing animals to the substance via inhalation and observing for clinical signs of respiratory tract irritation and other systemic effects. Methods can include whole-body or nose-only exposure chambers. Post-exposure, tissues from the respiratory tract are examined for pathological changes.

GHS Classification Workflow

The following diagram illustrates the logical workflow for the GHS classification of a chemical substance like **2,6-Difluoro-4-methoxybenzoic acid**, from initial data gathering to the final hazard communication.

Data Collection & Evaluation

Identify Substance:
2,6-Difluoro-4-methoxybenzoic acid

Gather Existing Data:
- Physical/Chemical Properties
- Toxicological Studies
- (Q)SAR Predictions

Hazard Assessment (Experimental Testing)

Skin Irritation/Corrosion
(OECD 404/439)

Eye Irritation/Corrosion
(OECD 405)

Specific Target Organ Toxicity
- Single Exposure (Inhalation)
(OECD 436)

Classification & Hazard Communication

Classify Hazards based on Criteria

Assign Hazard Statements:
H315, H319, H335

Determine Signal Word & Pictogram:
'Warning', Exclamation Mark

Develop Precautionary Statements

Generate Safety Data Sheet (SDS)
& Label

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Caption: GHS Classification Workflow for **2,6-Difluoro-4-methoxybenzoic acid**.

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